

Application Notes: Generating MOG Peptide 35-55 Specific Monoclonal Antibodies

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Compound of Interest

Compound Name: MOG peptide 35-55

Cat. No.: B15952585

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Introduction

Myelin Oligodendrocyte Glycoprotein (MOG) is a critical component of the central nervous system (CNS) myelin sheath.[1] The specific peptide fragment MOG 35-55 is a well-established immunodominant epitope used to induce Experimental Autoimmune Encephalomyelitis (EAE) in C57BL/6 mice, a widely used animal model for human multiple sclerosis (MS).[2][3][4] The generation of monoclonal antibodies (mAbs) specific to the MOG 35-55 peptide is essential for studying the pathogenesis of MS, developing diagnostic tools, and evaluating potential therapeutic interventions.[5][6] These antibodies are instrumental in research areas such as analyzing immune responses, tracking disease progression, and developing antigen-specific immunotherapies.[7][8]

This document provides detailed application notes and protocols for the generation and characterization of monoclonal antibodies specific for the MOG 35-55 peptide using hybridoma technology, phage display, and single B-cell cloning techniques.

I. Antibody Generation Strategies

Several robust methods can be employed to generate MOG 35-55 specific monoclonal antibodies. The choice of method often depends on the desired antibody characteristics (e.g.,

affinity, epitope specificity), available resources, and downstream applications.

- **Hybridoma Technology:** This traditional method involves immunizing mice with the MOG 35-55 peptide, followed by the fusion of antibody-producing B-cells from the spleen with myeloma cells to create immortal hybridoma cell lines. These cell lines can then be screened to identify clones producing the desired monoclonal antibody.[\[9\]](#)[\[10\]](#)
- **Phage Display:** This in vitro selection technique utilizes large libraries of antibody fragments (e.g., Fab or scFv) displayed on the surface of bacteriophages. The library is panned against the MOG 35-55 peptide to isolate phage clones that exhibit specific binding. The genetic material from these clones can then be used to produce recombinant antibody fragments, which can be engineered into full-length immunoglobulins.[\[7\]](#)[\[8\]](#)[\[11\]](#)
- **Single B-Cell Cloning:** This advanced technique allows for the isolation and culture of individual MOG 35-55-specific B-cells from immunized animals.[\[12\]](#) The antibody genes from these single cells are then sequenced and cloned into expression vectors to produce recombinant monoclonal antibodies. This method provides a direct link between the B-cell receptor sequence and the resulting antibody, enabling detailed repertoire analysis.[\[13\]](#)

II. Experimental Protocols

Protocol 1: Immunization of Mice with MOG 35-55 Peptide

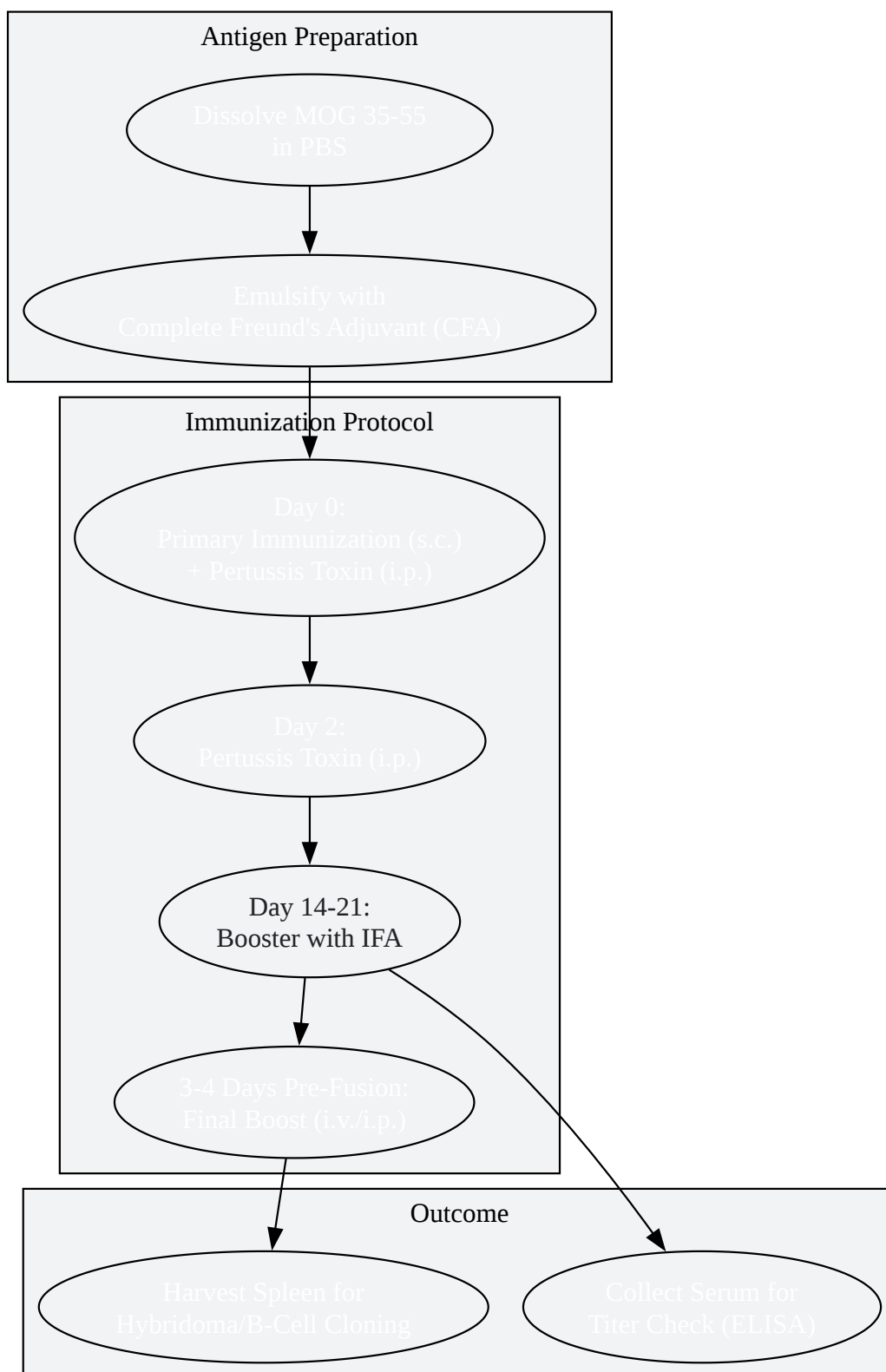
This protocol describes the active induction of an immune response against MOG 35-55 in C57BL/6 mice, a necessary first step for both hybridoma and single B-cell cloning methods.

Materials:

- MOG 35-55 peptide (Sequence: MEVGWYRSPFSRVVHLYRNGK)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Pertussis Toxin (PTX)
- Phosphate Buffered Saline (PBS), sterile
- Syringes and needles

Procedure:

- **Antigen Emulsion Preparation:** Prepare an emulsion by mixing MOG 35-55 peptide (dissolved in sterile PBS) with an equal volume of CFA. A typical final concentration for immunization is 100-200 µg of peptide per mouse.^{[14][15]} Emulsify by repeatedly drawing the mixture into and expelling it from a syringe until a thick, stable emulsion is formed (a drop of the emulsion should not disperse in water).
- **Primary Immunization (Day 0):** Anesthetize a C57BL/6 mouse. Subcutaneously inject 100-200 µL of the MOG 35-55/CFA emulsion, typically distributed over two sites on the flank.
- **Pertussis Toxin Administration:** Administer PTX (typically 200-400 ng per mouse) intraperitoneally (i.p.) on Day 0 and again on Day 2.^[16] PTX acts as an additional adjuvant to enhance the immune response.
- **Booster Immunization:** A booster injection is typically given 2-3 weeks after the primary immunization. Prepare the booster antigen by emulsifying MOG 35-55 peptide in Incomplete Freund's Adjuvant (IFA).
- **Final Boost:** Three to four days before spleen removal for hybridoma fusion, administer a final boost of MOG 35-55 peptide in sterile PBS via an intravenous (i.v.) or intraperitoneal (i.p.) route. This stimulates the proliferation of antigen-specific B-cell plasmablasts.
- **Monitoring:** Monitor the mice for the development of an immune response by collecting serum samples and testing for anti-MOG 35-55 antibody titers using ELISA (see Protocol 4).



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Protocol 2: Generation of mAbs via Hybridoma Technology

Materials:

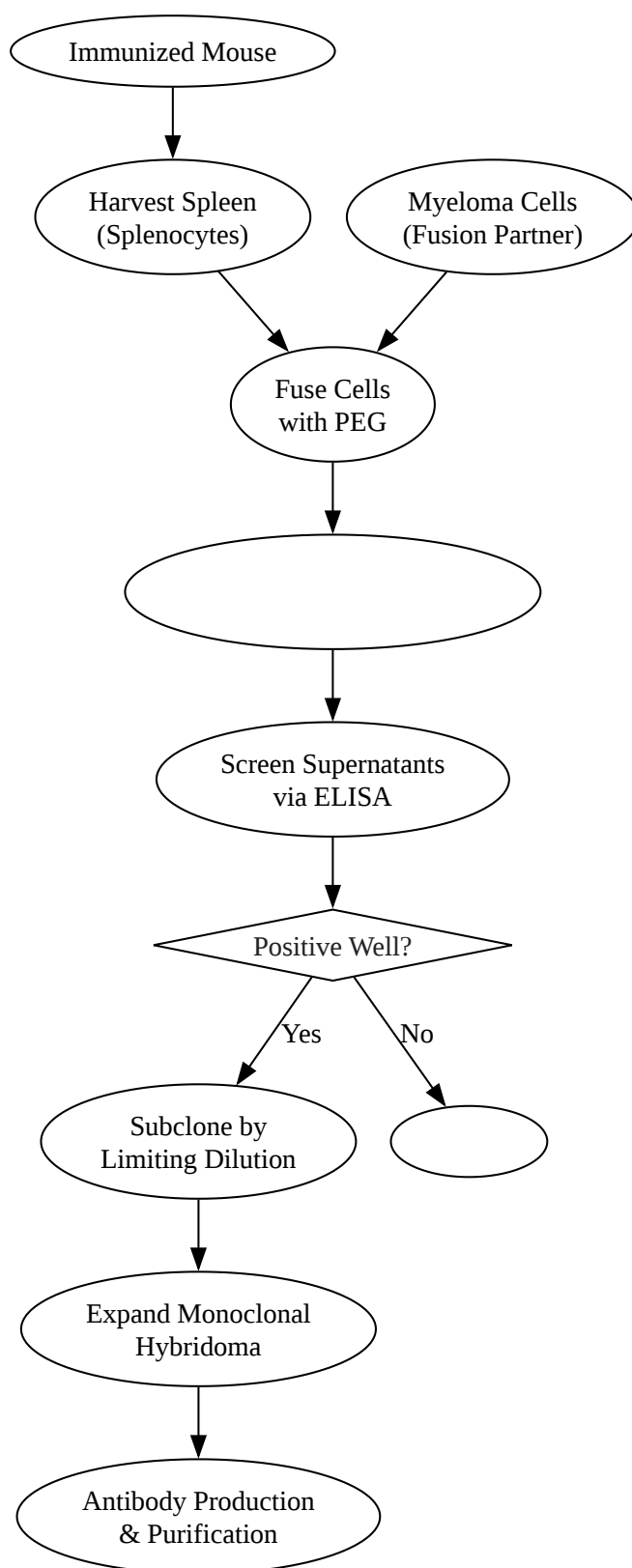
- Spleen from an immunized mouse
- Myeloma cell line (e.g., SP2/0-Ag14)
- Polyethylene glycol (PEG) 1500
- DMEM (high glucose), RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- HAT supplement (Hypoxanthine, Aminopterin, Thymidine)
- HT supplement (Hypoxanthine, Thymidine)
- 96-well cell culture plates

Procedure:

- **Cell Preparation:** Harvest the spleen from the immunized mouse under sterile conditions and prepare a single-cell suspension of splenocytes. Separately, prepare the myeloma fusion partner cells, ensuring they are in the logarithmic growth phase.
- **Fusion:** Mix the splenocytes and myeloma cells (typically at a ratio of 5:1 to 10:1). Co-pellet the cells by centrifugation. Add pre-warmed PEG 1500 dropwise over 1 minute to induce cell fusion, followed by the slow addition of serum-free medium to dilute the PEG.
- **HAT Selection:** Gently resuspend the fused cells in HAT-containing medium and plate them into multiple 96-well plates. The aminopterin in the HAT medium will kill unfused myeloma cells, while unfused splenocytes will naturally die off. Only hybrid cells (hybridomas) will survive.
- **Screening:** After 10-14 days, screen the supernatants from wells with visible hybridoma growth for the presence of MOG 35-55 specific antibodies using an ELISA assay (see

Protocol 4).

- Cloning and Expansion: Positive hybridoma cultures should be expanded and then subcloned by limiting dilution to ensure monoclonality.
- Antibody Production: Monoclonal antibody-producing hybridomas can be expanded in larger culture volumes or injected into the peritoneal cavity of pristane-primed mice to produce ascites fluid rich in antibodies.



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Protocol 3: Isolation of mAbs via Phage Display

Materials:

- A pre-made human naïve Fab or scFv phage display library.[\[7\]](#)
- Streptavidin-coated magnetic beads or ELISA plates.
- Biotinylated MOG 35-55 peptide.
- Blocking buffer (e.g., PBS with 2% non-fat milk or BSA).
- Wash buffer (e.g., PBST - PBS with 0.1% Tween-20).
- Elution buffer (e.g., 100 mM Triethylamine or low pH Glycine-HCl).
- E. coli host strain (e.g., TG1).

Procedure:

- Panning (Selection):
 - Immobilize biotinylated MOG 35-55 peptide on streptavidin-coated plates or beads.
 - Block non-specific binding sites.
 - Incubate the phage display library with the immobilized peptide to allow specific binders to attach.
 - Wash extensively to remove non-specific or low-affinity phages.
- Elution: Elute the specifically bound phages using an appropriate elution buffer.
- Amplification: Infect a log-phase E. coli culture with the eluted phages. Amplify the phages overnight.
- Repeat Panning Rounds: Repeat the panning, elution, and amplification cycle 3-4 times. With each round, the stringency of the washing steps can be increased to select for higher-affinity binders.

- **Screening:** After the final round, individual E. coli colonies are picked, and soluble antibody fragments are expressed. These are screened for binding to MOG 35-55 peptide by phage ELISA.
- **Sequencing and Reformatting:** The DNA from positive clones is sequenced. The variable heavy (VH) and light (VL) chain genes are then subcloned into an appropriate expression vector (e.g., containing a human IgG1 Fc region) to produce full-length monoclonal antibodies in a suitable expression system (e.g., CHO or HEK293 cells).^{[7][8]}

Protocol 4: Characterization of Monoclonal Antibodies

A. Enzyme-Linked Immunosorbent Assay (ELISA)

Purpose: To screen hybridoma supernatants or purified antibodies for binding specificity to MOG 35-55.

Procedure:

- **Coating:** Coat 96-well ELISA plates with MOG 35-55 peptide (1-10 µg/mL in coating buffer) overnight at 4°C. To test for specificity, coat other wells with an irrelevant control peptide.
- **Blocking:** Wash the plates and block non-specific binding sites with a blocking buffer for 1-2 hours at room temperature.
- **Incubation:** Add hybridoma supernatants or dilutions of purified antibody to the wells and incubate for 1-2 hours.
- **Detection:** Wash the plates. Add a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-mouse IgG-HRP) and incubate for 1 hour.
- **Development:** Wash the plates. Add TMB substrate and allow color to develop. Stop the reaction with sulfuric acid.
- **Analysis:** Read the absorbance at 450 nm. A high signal in the MOG 35-55 coated wells compared to control wells indicates specific binding.

B. Flow Cytometry

Purpose: To confirm antibody binding to cell-surface MOG or MOG-peptide presented by Antigen Presenting Cells (APCs).[17]

Procedure:

- Cell Preparation: Use a cell line that expresses full-length MOG or APCs that have been pulsed with the MOG 35-55 peptide.
- Staining: Incubate the cells with the generated monoclonal antibody (or a suitable control) on ice.
- Secondary Staining: Wash the cells and incubate with a fluorescently-labeled secondary antibody (e.g., FITC- or PE-conjugated anti-mouse IgG).
- Analysis: Wash the cells and analyze them on a flow cytometer. A shift in fluorescence intensity compared to cells stained with a control antibody indicates specific binding.

III. Data Presentation

Quantitative data from antibody generation and characterization experiments should be clearly summarized for comparison.

Table 1: Representative Immunization & EAE Induction Parameters

Parameter	Value/Concentration	Reference
Immunizing Peptide	MOG 35-55	[3][14]
Peptide Dose	100 - 200 μ g/mouse	[14][15]
Adjuvant	Complete Freund's Adjuvant (CFA)	[3]
Pertussis Toxin Dose	200 - 400 ng/mouse	[16]

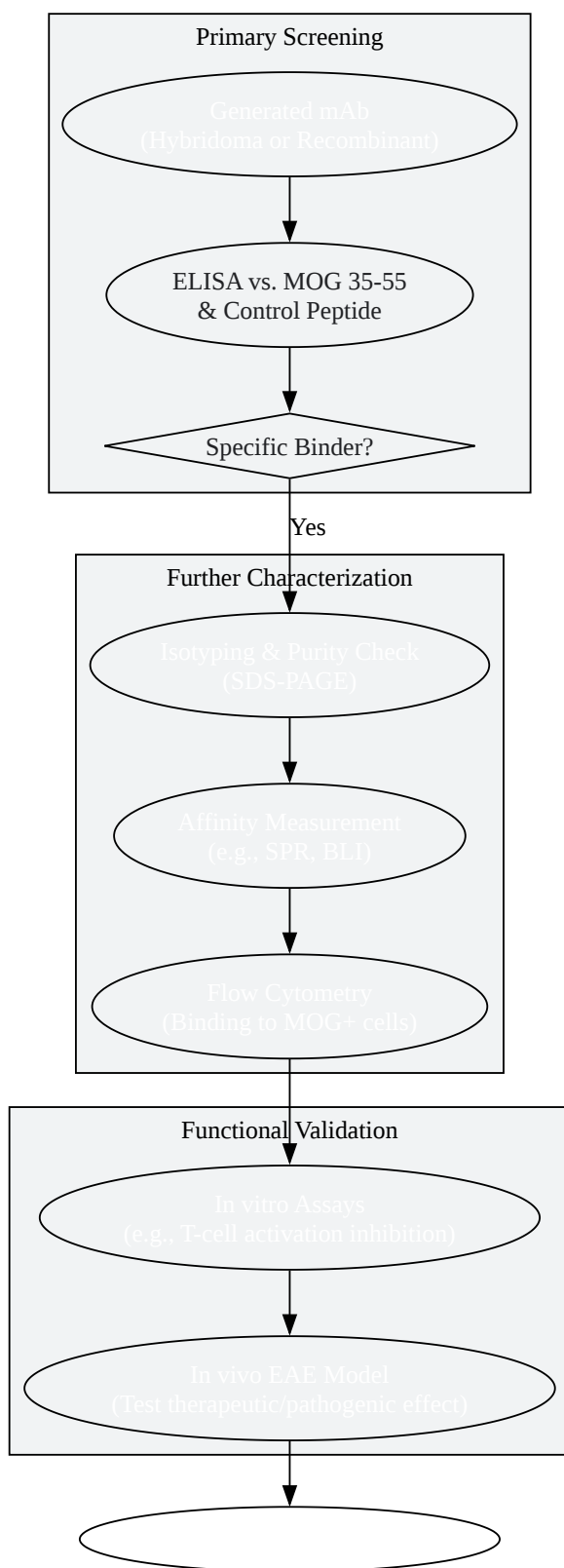
| Antibody Dose for in vivo studies | 200 μ g/mouse (i.v. or i.p.) |[8][14] |

Table 2: Example T-Cell Proliferation Response to MOG 35-55

Cell Type	MOG 35-55 Concentration	Proliferation (cpm, mean $\pm$ SD)	Reference
Purified CD4+ T-cells	20 μ g/mL	63,953 $\pm$ 3284	[17]
Purified CD8+ T-cells	20 μ g/mL	21,526 $\pm$ 1236	[17]

| Control (No Peptide) | 0 μ g/mL | < 1,000 [[17](#)] |

IV. Visualization of Experimental Workflows



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